

chemical structure and stability of trimethylsulfoxonium iodide

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Compound of Interest

Compound Name: Trimethylsulfoxonium iodide

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An In-depth Technical Guide to the Chemical Structure and Stability of **Trimethylsulfoxonium Iodide**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Trimethylsulfoxonium iodide, with the chemical formula $[(\text{CH}_3)_3\text{SO}]^+\text{I}^-$, is a versatile and valuable sulfoxonium salt in modern organic synthesis.^[1] It serves as a key precursor for the generation of dimethyloxosulfonium methylide, a crucial reagent in the Corey-Chaykovsky reaction for the synthesis of epoxides, cyclopropanes, and aziridines. This guide provides a comprehensive overview of its chemical structure and stability, supported by quantitative data, detailed experimental protocols, and logical diagrams to facilitate its effective use in research and development.

Chemical Structure

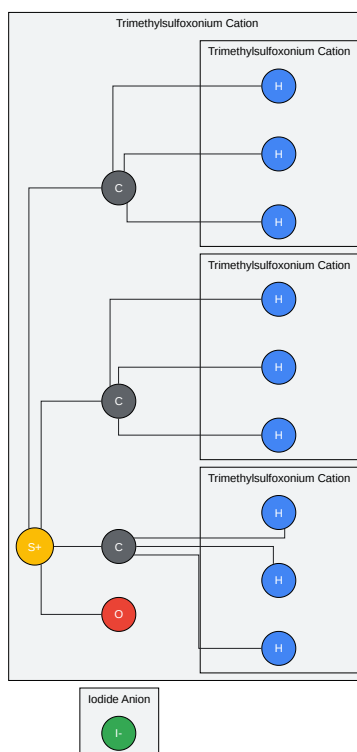
Trimethylsulfoxonium iodide is an ionic compound consisting of a trimethylsulfoxonium cation ($[(\text{CH}_3)_3\text{SO}]^+$) and an iodide anion (I^-).

Molecular Geometry and Bonding

The central sulfur atom in the trimethylsulfoxonium cation is bonded to three methyl (CH_3) groups and one oxygen atom. This arrangement results in a tetrahedral molecular geometry

around the sulfur center.[1] The ion possesses an idealized C_{3v} symmetry. It is isoelectronic with trimethylphosphine oxide.

The structure is best represented as a salt, where the positive charge is formally on the sulfur atom.



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Caption: Ionic structure of **Trimethylsulfoxonium Iodide**.

Physicochemical Properties

Trimethylsulfoxonium iodide is a white to light yellow crystalline powder.[2][3] Its key properties are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	C ₃ H ₉ IOS	[1]
Molecular Weight	220.07 g/mol	[1]
Appearance	White to light yellow crystalline powder	[2][3]
Melting Point	208-212 °C (decomposes)	[1]
Solubility in Water	15 g/L (20 °C)	[3]
CAS Number	1774-47-6	[1]

Stability and Reactivity

General Stability and Storage

Trimethylsulfoxonium iodide is considered stable under normal temperatures and pressures. [4][5] However, it exhibits sensitivity to certain conditions:

- **Hygroscopicity:** The salt is hygroscopic and should be stored in a dry place.[3]
- **Light Sensitivity:** It is sensitive to light and must be stored in a dark place, protected from light.[3]

For optimal stability, it is recommended to store the compound in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere.[3][5]

Incompatibilities and Decomposition

The compound's stability is compromised in the presence of certain substances. It is incompatible with strong oxidizing agents and strong bases.[3][4][5]

Thermal decomposition occurs at its melting point (208-212 °C).[1] Hazardous decomposition products include:

- Carbon monoxide (CO) and Carbon dioxide (CO₂)

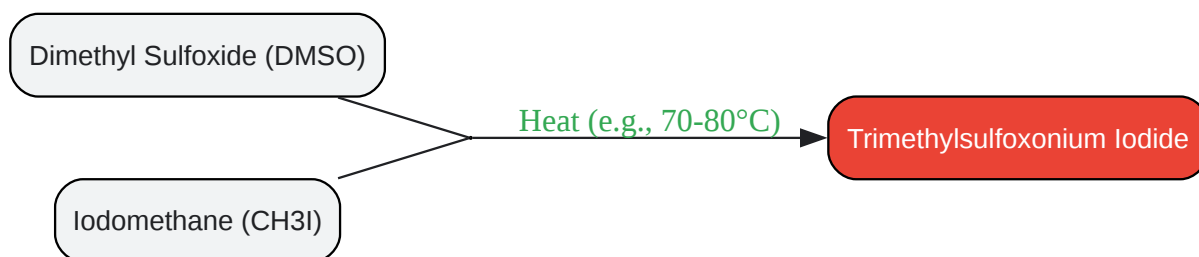
- Sulfur oxides (SO_x)
- Hydrogen iodide (HI)[4]

Stability Concern	Incompatible Materials / Conditions	Decomposition Products	Reference(s)
Chemical Reactivity	Strong oxidizing agents, Strong bases	Dimethyloxosulfonium methylide (with base)	[1][3][4]
Thermal	Temperatures >208 °C	CO, CO ₂ , Sulfur Oxides, Hydrogen Iodide	[1][4]
Environmental	Light, Moisture (hygroscopic)	N/A	[3]

Key Reactions

Synthesis Pathway

The most common laboratory and industrial synthesis involves the S-alkylation of dimethyl sulfoxide (DMSO) with iodomethane (methyl iodide).[1] This S_N2 reaction is typically performed by heating the reactants.

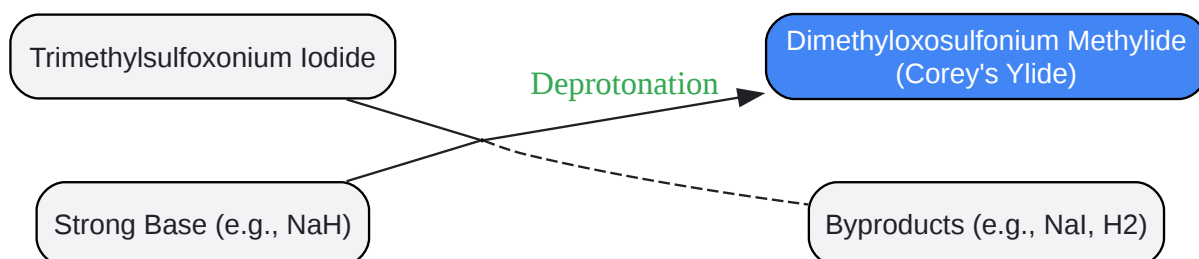


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Caption: Synthesis of Trimethylsulfoxonium Iodide.

Generation of Dimethyloxosulfonium Methylide

A critical reaction demonstrating its instability in the presence of a strong base is the formation of dimethyloxosulfonium methylide (Corey's ylide). This is the foundational step for the Corey-Chaykovsky reaction.



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Caption: Generation of Corey's Ylide from TMSOI.

Experimental Protocols

Synthesis of Trimethylsulfoxonium Iodide

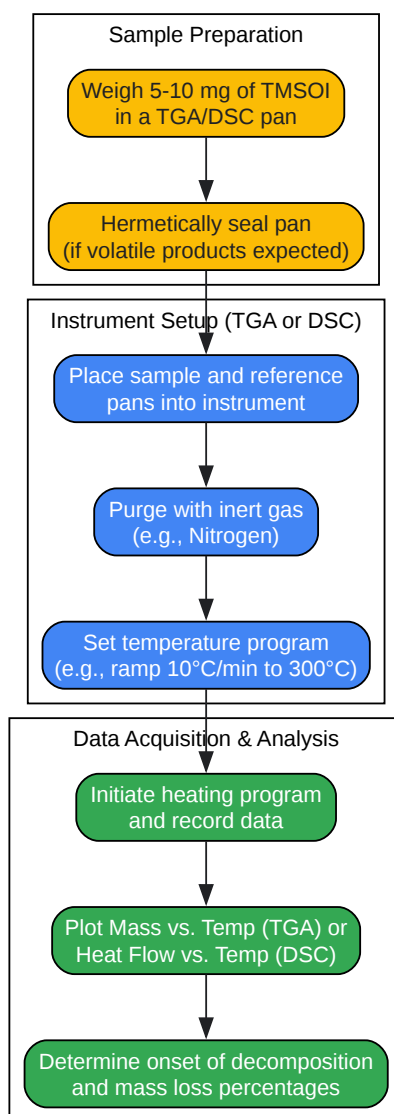
This protocol is adapted from established literature procedures.[6]

- Materials:
 - Dimethyl sulfoxide (DMSO)
 - Iodomethane (Methyl Iodide, MeI)
 - Pressure vessel or round-bottom flask with reflux condenser
 - Acetone (for washing)
 - Chloroform (optional, for washing)
- Procedure:
 - Combine dimethyl sulfoxide (1.0 equivalent) and iodomethane (~1.0-2.5 equivalents) in a pressure vessel.[6] Caution: Iodomethane is volatile and toxic; this step must be performed in a fume hood.[6]

- Seal the vessel and stir the mixture at a controlled temperature, typically between 70-80 °C.[6] The reaction time can vary from 24 to 48 hours.[6]
- Monitor the reaction for the formation of a precipitate.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the resulting solid precipitate.
- Wash the crude product thoroughly with a solvent like acetone or chloroform to remove unreacted starting materials.[6]
- Dry the purified white to off-white crystals under reduced pressure. Recrystallization from water may be performed for higher purity.[2]

Thermal Stability Analysis Workflow

While specific TGA/DSC studies for **trimethylsulfoxonium iodide** are not widely published, a general workflow for assessing its thermal stability would follow standard protocols for thermal analysis of chemical salts.



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Caption: General workflow for thermal stability analysis.

- Protocol for Thermogravimetric Analysis (TGA):
 - Sample Preparation: Accurately weigh 5-10 mg of **trimethylsulfoxonium iodide** into a TGA crucible (typically alumina).[7]
 - Instrument Setup: Place the crucible onto the TGA balance. Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate.[8][9]

- Heating Program: Initiate a dynamic heating program, for example, ramping the temperature from 25 °C to 300 °C at a linear rate of 10 °C/minute.[9]
- Data Analysis: Record the sample mass as a function of temperature. The resulting TGA curve will show a sharp decrease in mass at the decomposition temperature. The derivative of this curve (DTG) can be used to pinpoint the temperature of maximum decomposition rate.
- Protocol for Differential Scanning Calorimetry (DSC):
 - Sample Preparation: Weigh 3-10 mg of the sample into a DSC pan (e.g., aluminum) and seal it.[10] An empty, sealed pan is used as a reference.
 - Instrument Setup: Place the sample and reference pans into the DSC cell.
 - Heating Program: Program the instrument to scan at a linear rate (e.g., 10 °C/minute) over a temperature range that includes the melting/decomposition point (e.g., from 180 °C to 250 °C).[11]
 - Data Analysis: The DSC thermogram plots the differential heat flow against temperature. An endothermic peak will be observed corresponding to the melting and decomposition of the sample. The onset temperature of this peak is taken as the decomposition temperature.[11]

Conclusion

Trimethylsulfoxonium iodide is a structurally well-defined salt with predictable, yet critical, stability considerations. While stable under proper storage conditions, its reactivity with strong bases is fundamental to its utility in organic synthesis, and its thermal and environmental sensitivities must be managed to ensure reagent integrity. The data and protocols provided in this guide offer a technical foundation for the safe and effective application of **trimethylsulfoxonium iodide** in advanced chemical research and drug development.

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